Application Notes and Protocols for the Asymmetric Synthesis of Chiral 2H-Azirines

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Compound of Interest

Compound Name:	*2H-Azirine*
CAS No.:	*157-16-4*
Cat. No.:	*B087319*

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Introduction

Chiral **2H-azirine**s are highly strained, three-membered nitrogen-containing heterocycles that serve as valuable synthetic intermediates in organic chemistry and drug development. Their inherent ring strain and the presence of a C=N double bond make them reactive synthons for the preparation of a variety of chiral nitrogen-containing compounds, particularly chiral aziridines.[1][2] The development of catalytic asymmetric methods to access enantiomerically enriched **2H-azirine**s and their derivatives is of significant interest, as these chiral building blocks are pivotal in the synthesis of biologically active molecules and complex natural products.[3][4] This document provides detailed application notes and protocols for key methodologies in the asymmetric synthesis of chiral **2H-azirine**s and their subsequent transformation into valuable chiral aziridines.

Copper-Hydride Catalyzed Reductive Kinetic Resolution of 2H-Azirines

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This method provides a powerful strategy for obtaining both enantioenriched N-H aziridine-2-carboxylates and the corresponding unreacted, enantioenriched **2H-azirine**s from a racemic mixture of **2H-azirine**-2-carboxylates.[3][4][5] The reaction proceeds with high diastereoselectivity and enantioselectivity, utilizing a chiral copper-hydride catalyst.[4][5]

Reaction Principle

The kinetic resolution is based on the differential rate of reaction of the two enantiomers of the racemic **2H-azirine** with a chiral copper-hydride catalyst. One enantiomer is preferentially reduced to the corresponding aziridine, leaving the other enantiomer of the **2H-azirine** unreacted and thus enantiomerically enriched.

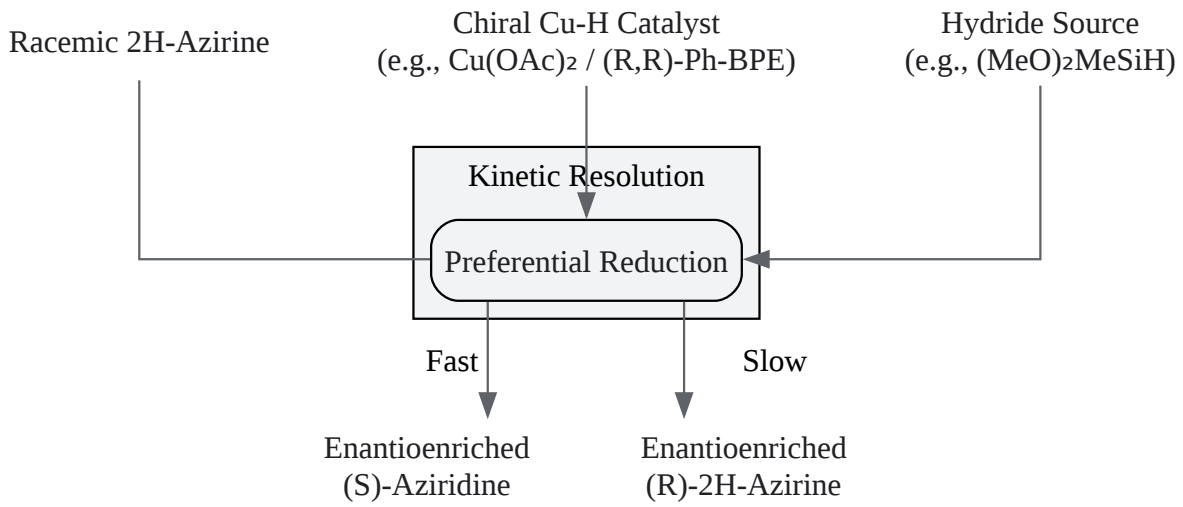

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Figure 1. General scheme for the copper-hydride catalyzed reductive kinetic resolution of **2H-azirine**s.

Experimental Protocol

Materials:

- Copper(I) acetate (CuOAc) or Copper(II) acetate ($Cu(OAc)_2$) (2.5 mol%)
- Chiral phosphine ligand (e.g., (R,R)-Ph-BPE) (5.5 mol%)

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- Racemic **2H-azirine**-2-carboxylate (1.0 equiv)
- Hydride source (e.g., dimethoxymethylsilane) (1.2 equiv)
- Anhydrous toluene (to make a 0.1 M solution)
- Saturated aqueous NH_4Cl solution
- Ethyl acetate
- Anhydrous Na_2SO_4
- Silica gel for column chromatography

Procedure:

- To an oven-dried Schlenk tube under an argon atmosphere, add the copper catalyst precursor (e.g., $Cu(OAc)_2$, 2.5 mol%) and the chiral phosphine ligand (e.g., (R,R)-Ph-BPE, 5.5 mol%).[3]
- Add anhydrous toluene to achieve a 0.1 M concentration with respect to the substrate.
- Stir the mixture at room temperature for 30 minutes to form the active catalyst.
- Cool the mixture to the specified reaction temperature (e.g., -60 °C).[3]
- Add the racemic **2H-azirine**-2-carboxylate (1.0 equiv) to the reaction mixture.
- Slowly add the hydride source (e.g., dimethoxymethylsilane, 1.2 equiv) via syringe pump over 4 hours.[3]
- Stir the reaction at the same temperature until approximately 50% conversion of the starting material is observed (monitor by TLC or GC).
- Quench the reaction by adding saturated aqueous NH_4Cl solution.
- Extract the mixture with ethyl acetate (3 x 20 mL).

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- Combine the organic layers, dry over anhydrous Na_2SO_4, and concentrate under reduced pressure.
- Purify the residue by flash column chromatography on silica gel to separate the enantioenriched aziridine-2-carboxylate and the unreacted enantioenriched **2H-azirine**.[3]
- Determine the diastereomeric ratio by ^1H NMR spectroscopy and the enantiomeric excess by chiral HPLC analysis.[3]

Data Presentation

Substrate (3-Aryl-2H-azirine-2-carboxylate)	Product (N-H Aziridine) Yield (%)	Product ee (%)	Unreacted 2H-Azirine Yield (%)	Unreacted 2H-Azirine ee (%)	dr	Reference
Aryl = Phenyl	45	94	48	>99	>20:1	[4][5]
Aryl = 4-MeO-C_6H_4	46	92	47	94	>20:1	[5]
Aryl = 4-Cl-C_6H_4	47	93	49	90	>20:1	[5]
Aryl = 4-CF_3-C_6H_4	45	91	48	88	>20:1	[5]
Aryl = 2-Naphthyl	44	90	46	85	>20:1	[5]

Organocatalytic Asymmetric Neber Reaction

The Neber reaction is a classic method for the synthesis of azirines from ketoximes. The development of an organocatalytic asymmetric variant has enabled the enantioselective synthesis of chiral **2H-azirine**s, including spirooxindole **2H-azirine**s and **2H-azirine** carboxylic esters.[6][7] This protocol focuses on the synthesis of **2H-azirine** carboxylic esters using a bifunctional thiourea catalyst.[7]

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Reaction Principle

A β-ketoxime sulfonate is treated with a chiral bifunctional organocatalyst (e.g., a thiourea derivative) and a base. The catalyst activates the substrate through hydrogen bonding, enabling an enantioselective intramolecular nucleophilic attack to form the chiral **2H-azirine**.

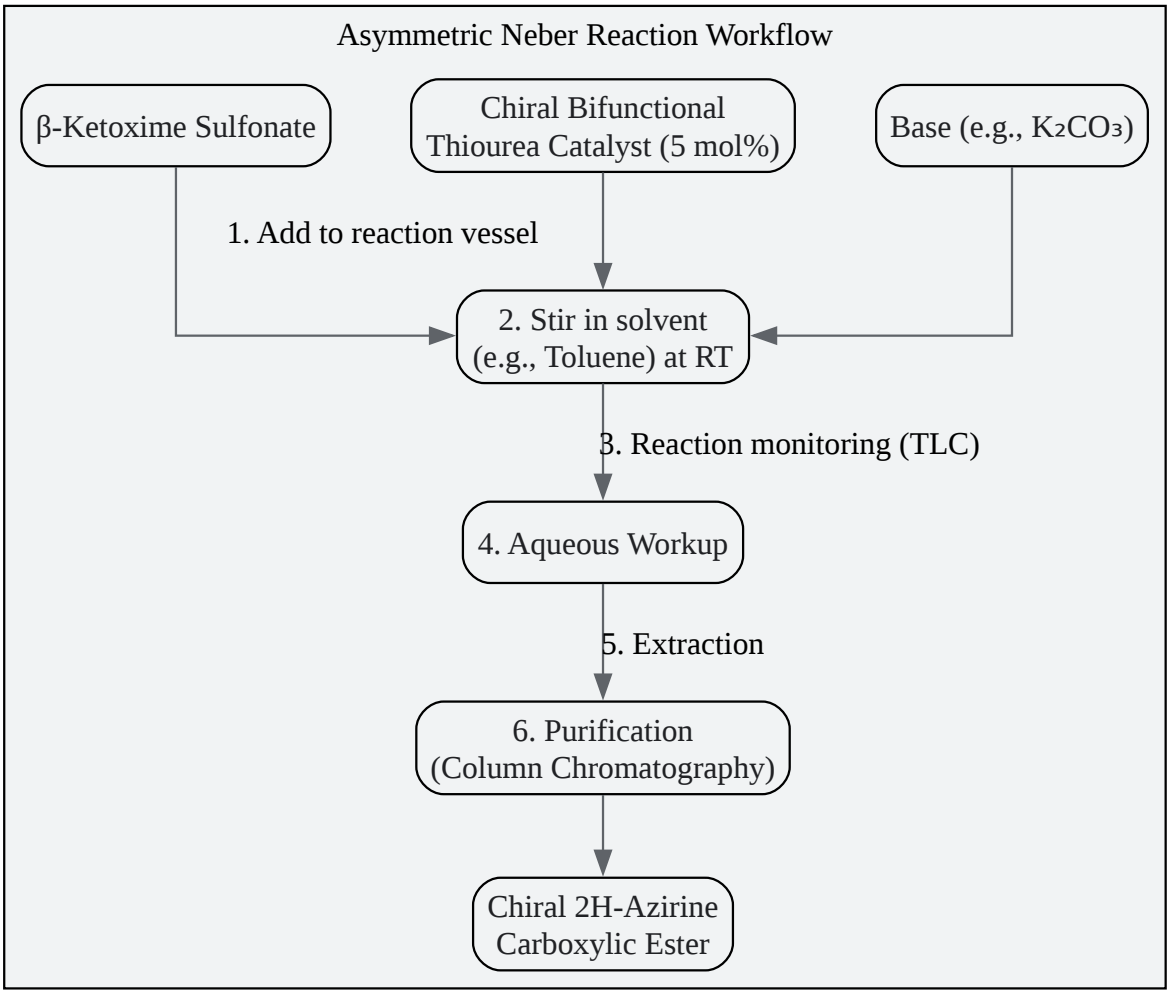

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Figure 2. Workflow for the organocatalytic asymmetric Neber reaction.

Experimental Protocol

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Materials:

- β-Ketoxime sulfonate (1.0 equiv)
- Chiral bifunctional thiourea catalyst (5 mol%)
- Base (e.g., K_2CO_3) (2.0 equiv)
- Anhydrous solvent (e.g., Toluene)
- Saturated aqueous $NaHCO_3$ solution
- Brine
- Anhydrous $MgSO_4$
- Silica gel for column chromatography

Procedure:

- To a solution of the β-ketoxime sulfonate (1.0 equiv) in anhydrous toluene, add the chiral bifunctional thiourea catalyst (5 mol%).
- Add the base (e.g., K_2CO_3, 2.0 equiv) to the mixture.
- Stir the reaction mixture at room temperature until the starting material is consumed (monitor by TLC).
- Quench the reaction with saturated aqueous $NaHCO_3$ solution.
- Separate the aqueous and organic layers. Extract the aqueous layer with an organic solvent (e.g., CH_2Cl_2 or Ethyl Acetate).
- Combine the organic layers, wash with brine, dry over anhydrous $MgSO_4$, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford the chiral **2H-azirine** carboxylic ester.

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- Determine the yield and enantiomeric excess (by chiral HPLC analysis).

Data Presentation

Substrate (β-Ketoxime Sulfonate) R¹	Substrate R²	Yield (%)	ee (%)	Reference
Et	Ph	85	93	[7]
Me	Ph	82	91	[7]
Bn	Ph	78	90	[7]
Et	4-MeO-C_6H_4	88	92	[7]
Et	4-Cl-C_6H_4	81	91	[7]
Et	2-Thienyl	75	88	[7]

Asymmetric Nucleophilic Addition to 2H-Azirines

The electrophilic nature of the C=N bond in **2H-azirine**s allows for various nucleophilic addition reactions to construct chiral aziridines.[3][8] The use of chiral catalysts, either metal-based or purely organic, can render these additions highly enantioselective.[8][9] An example is the copper(I)-catalyzed decarboxylative Mannich-type reaction between α,α-disubstituted cyanoacetic acids and **2H-azirine**s.[8][9]

Reaction Principle

In this reaction, a copper(I) catalyst coordinates with a chiral ligand. This complex facilitates the decarboxylation of an α,α-disubstituted cyanoacetic acid to generate a nucleophile, which then adds to the **2H-azirine** in an enantioselective manner to form a chiral aziridine with vicinal tetrasubstituted and acyclic quaternary stereocenters.[8]

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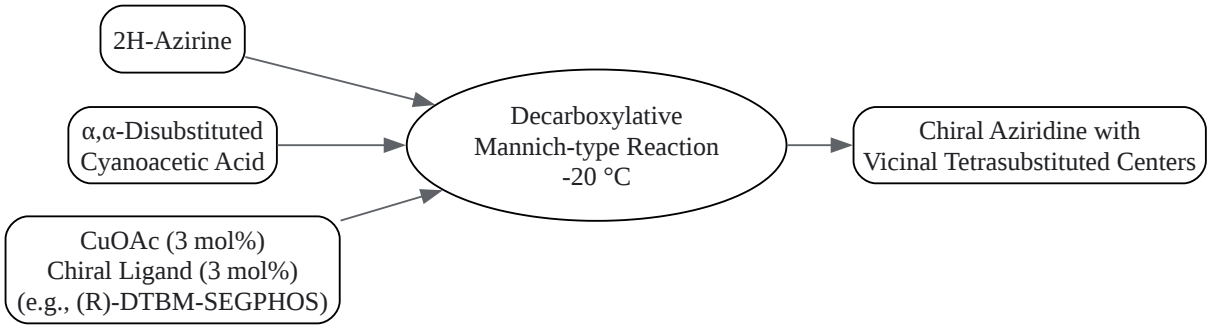

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Figure 3. Logical relationship in the asymmetric decarboxylative Mannich-type reaction.

Experimental Protocol

Materials:

- Copper(I) acetate (CuOAc) (3 mol%)
- Chiral ligand (e.g., (R)-DTBM-SEGPHOS) (3 mol%)
- **2H-azirine** (1.0 equiv)
- α,α-Disubstituted cyanoacetic acid (1.2 equiv)
- Anhydrous solvent (e.g., Toluene)
- Silica gel for column chromatography

Procedure:

- In a glovebox, add CuOAc (3 mol%) and the chiral ligand (3 mol%) to an oven-dried reaction vial.
- Add anhydrous toluene and stir the mixture at room temperature for 30 minutes.
- Cool the mixture to -20 °C.

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- Add the **2H-azirine** (1.0 equiv) followed by the α,α-disubstituted cyanoacetic acid (1.2 equiv).
- Stir the reaction at -20 °C for the specified time (monitor by TLC).
- Once the reaction is complete, directly load the crude mixture onto a silica gel column for purification.
- Elute with an appropriate solvent system (e.g., hexanes/ethyl acetate) to isolate the chiral aziridine product.
- Determine the yield, diastereomeric ratio, and enantiomeric excess.

Data Presentation

2H-Azirine (R^1)	Cyanoacetic Acid (R^2, R^3)	Yield (%)	dr	ee (%)	Reference
Ph	Me, Me	92	>20:1	95	[8][9]
4-Me-C_6H_4	Me, Me	95	>20:1	96	[8]
4-F-C_6H_4	Me, Me	90	>20:1	94	[8]
3-Cl-C_6H_4	Me, Me	88	>20:1	93	[8]
Ph	Et, Et	85	>20:1	92	[8]
t-Bu	Me, Me	75	15:1	90	[8]

Conclusion

The asymmetric synthesis of chiral **2H-azirine**s and their conversion to valuable chiral aziridines can be achieved through several powerful catalytic strategies. The methods outlined in these application notes, including copper-catalyzed kinetic resolution, organocatalytic Neber reactions, and asymmetric nucleophilic additions, provide researchers with robust protocols to access these important chiral building blocks with high levels of stereocontrol. The choice of method will depend on the desired target structure and the available starting materials. These protocols serve as a foundation for further exploration and application in the synthesis of complex molecules for the pharmaceutical and agrochemical industries.

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